

Technical Guide: Comparative Analysis of Thiophene-Propanamine Isomers

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Compound of Interest

Compound Name: (1R)-1-(Thiophen-2-yl)propan-1-amine hydrochloride

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Differentiation, Synthesis, and Pharmacological Profiles

Executive Summary

In the landscape of medicinal chemistry and forensic toxicology, the distinction between positional isomers is critical. 1-(Thiophen-2-yl)propan-2-amine (Isomer B) is a pharmacologically active psychostimulant, functioning as a norepinephrine-dopamine reuptake inhibitor (NDRI). It is the primary amine metabolite of the novel psychoactive substance (NPS) Methiopropamine (MPA). Conversely, 1-(Thiophen-2-yl)propan-1-amine (Isomer A) is a structural isomer with significantly reduced psychotropic potency, primarily utilized as a chiral building block in the synthesis of serotonin-norepinephrine reuptake inhibitors (SNRIs) like Duloxetine analogs. This guide provides the definitive framework for synthesizing, analyzing, and distinguishing these compounds.

Chemical Identity & Structural Logic

Both compounds share the molecular formula C

H

NS (MW: 141.23 g/mol) but differ in the attachment point of the amine group on the propyl chain relative to the thiophene ring.

Feature	Isomer A: 1-Amine	Isomer B: 2-Amine
IUPAC Name	1-(Thiophen-2-yl)propan-1-amine	1-(Thiophen-2-yl)propan-2-amine
Common Names	1-(2-Thienyl)propylamine	Thiopropamine; 2-MPA; Desmethyl-MPA
Structure Type	Benzylic-like amine	Amphetamine homolog (Thiophene bioisostere)
Chirality	C1 is the chiral center	C2 is the chiral center
CAS Number	6315-55-5	30433-93-3 (Free base) / 53632-92-1 (HCl)
Key Property	Chemical Intermediate	Psychostimulant

Synthetic Pathways

The synthesis of these isomers requires distinct precursors to establish the amine position.

Isomer B (2-Amine): The Nitroalkene Route

The standard synthesis for the amphetamine-like 2-amine mirrors the industrial production of amphetamine, utilizing the Henry Reaction followed by reduction.

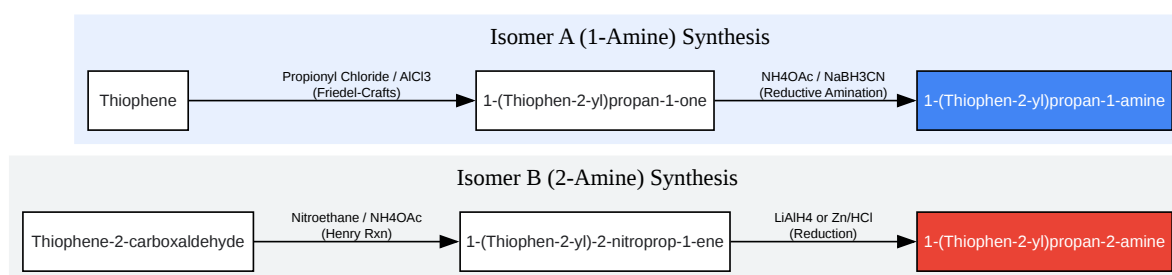
- Condensation: Thiophene-2-carboxaldehyde reacts with nitroethane (Henry Reaction) to form 1-(thiophen-2-yl)-2-nitroprop-1-ene.
- Reduction: The nitroalkene is reduced (e.g., using LiAlH or Zn/HCl) to the primary amine.

Isomer A (1-Amine): The Ketone Reductive Amination

The 1-amine is synthesized by introducing the nitrogen at the benzylic position (C1).

- Acylation: Thiophene is acylated with propionyl chloride (Friedel-Crafts) to yield 1-(thiophen-2-yl)propan-1-one (2-Propionylthiophene).
- Reductive Amination: The ketone undergoes reductive amination with ammonium acetate and a reducing agent (e.g., NaBH₄ or NaBH₃CN) to yield the amine.

Pathway Visualization



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Figure 1: Comparative synthetic routes.[1] Isomer B utilizes a nitroalkene intermediate to place the amine on C2, while Isomer A utilizes a ketone intermediate to place the amine on C1.

Analytical Differentiation (GC-MS)

Mass spectrometry is the most reliable method for distinguishing these isomers. The differentiation relies on Alpha-Cleavage rules, where the bond adjacent to the amine breaks to form a resonance-stabilized iminium ion.[2]

Fragmentation Logic

- Isomer B (2-Amine):
 - Structure: Thiophene-CH

-CH(NH

)-CH

- -Cleavage: Breaks the bond between C2 and C3 (loss of methyl) OR C1 and C2 (loss of thenyl).

- Dominant Path: Loss of the massive "Thenyl" group (Thiophene-CH

-) is energetically favored to leave the charge on the small fragment.

- Base Peak:m/z 44 (ngcontent-ng-c747876706="" _ngghost-ng-c4038370108="" class="inline ng-star-inserted">

). This is the diagnostic peak for all amphetamine-like primary amines.

- Isomer A (1-Amine):

- Structure: Thiophene-CH(NH

)-CH

-CH

- -Cleavage: Breaks the bond between C1 and C2 (loss of ethyl).
- Dominant Path: Loss of the Ethyl group (mass 29).[3] The charge remains on the thiophene-stabilized fragment.

- Base Peak:m/z 112 (

).

Diagnostic Ion Table

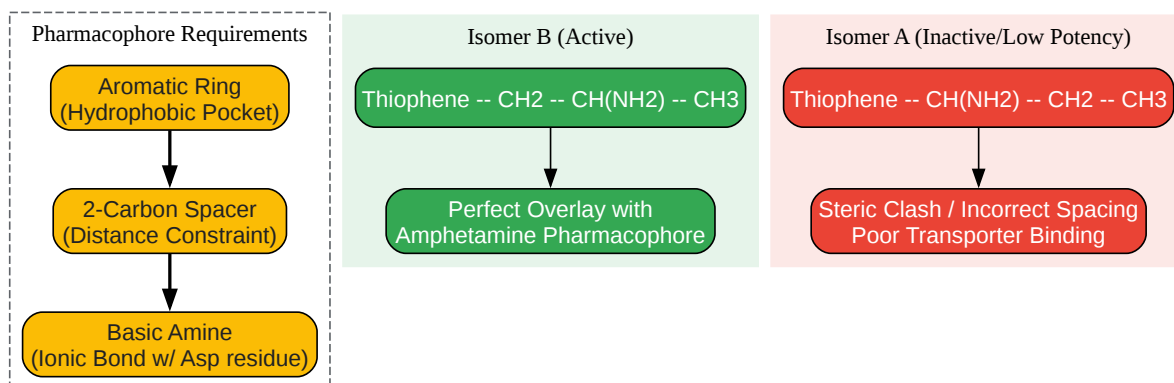
Ion Type	Isomer A (1-Amine)	Isomer B (2-Amine)	Explanation
Molecular Ion (M+)	141	141	Identical MW.
Base Peak (100%)	112	44	CRITICAL DIFFERENTIATOR.
Secondary Ions	83 (Thiophene ring)	97 (Thenyl cation)	Ring vs. Ring+CH2 fragments.
Alpha Loss	M - 29 (Ethyl)	M - 97 (Thenyl)	Loss of side chain vs. loss of ring system.

Pharmacological Profiles & SAR

The position of the amine group dictates the interaction with Monoamine Transporters (MATs).

Structure-Activity Relationship (SAR)

- Isomer B (The "Amphetamine" Scaffold):
 - The 2-carbon distance between the aromatic ring and the amine is critical for binding to the orthosteric site of DAT (Dopamine Transporter) and NET (Norepinephrine Transporter).
 - Activity: Acts as a releasing agent and reuptake inhibitor. The thiophene ring is a bioisostere for benzene, retaining ~33% of the potency of amphetamine [1].
 - Metabolism: Metabolized via Ring Hydroxylation and N-acetylation.
- Isomer A (The "Benzylic" Amine):
 - The 1-carbon distance (benzylic amine) disrupts the optimal spatial alignment required for MAT binding.
 - Activity: Negligible psychostimulant activity. Often investigated for other activities (e.g., NMDA antagonism or as an intermediate for SNRI synthesis) but lacks the abuse potential of the 2-amine.



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Figure 2: SAR Logic. Isomer B satisfies the 2-carbon spacer requirement for monoamine transporter binding, whereas Isomer A does not.

Experimental Protocols

Protocol 1: Synthesis of 1-(Thiophen-2-yl)propan-2-amine (Isomer B)

Target: 5.0g Scale

- Reagents: Thiophene-2-carboxaldehyde (5.6g, 50mmol), Nitroethane (30mL), Ammonium Acetate (1.5g), Lithium Aluminum Hydride (LiAlH₄, 2.0g), dry THF.
- Step A (Henry Reaction):
 - Reflux aldehyde, nitroethane, and NH₄OAc for 4 hours.

- Remove excess solvent in vacuo. Recrystallize the yellow solid (nitroalkene) from isopropanol.
- Step B (Reduction):
 - Safety Warning: LiAlH₄ is pyrophoric. Use inert atmosphere (N₂).
 - Suspend LiAlH₄ in dry THF (100mL) at 0°C.
 - Add nitroalkene solution dropwise.
 - Reflux for 6 hours.
 - Quench carefully with Fieser workup (Water, 15% NaOH, Water).
 - Filter, dry organic layer (MgSO₄), and acidify with HCl gas to precipitate the amine hydrochloride salt.

Protocol 2: GC-MS Separation Method

Differentiation of Isomers in Forensic Samples

- Column: Rxi-5Sil MS (30m x 0.25mm x 0.25μm) or equivalent (DB-5).
- Carrier Gas: Helium @ 1.0 mL/min.
- Inlet: 250°C, Split 20:1.
- Oven Program:
 - Start: 60°C (Hold 1 min).
 - Ramp: 15°C/min to 280°C.

- Hold: 3 mins.
- MS Source: EI mode (70eV), 230°C.
- Result Interpretation:
 - Peak @ ~4.5 min: Check for m/z 44 (Isomer B).
 - Peak @ ~4.8 min: Check for m/z 112 (Isomer A).

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